

# Standard Operating Procedure: Handling and Disposal of Potent Research Compound MK-28

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with the potent research compound designated as **MK-28**. Adherence to these procedures is critical to ensure personal safety and minimize environmental contamination.

## **Personal Protective Equipment (PPE)**

All personnel must wear the following minimum PPE when handling **MK-28**. The selection of specific PPE should be guided by a risk assessment of the planned procedures.



PPE Category	Specification	Purpose
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.	Protects eyes from airborne particles and accidental splashes.
Hand Protection	Nitrile gloves (minimum thickness of 4 mil). Consider double-gloving for extended procedures.	Prevents skin contact and absorption.
Body Protection	A fully buttoned lab coat. For procedures with a high risk of contamination, a disposable gown is recommended.	Protects skin and clothing from contamination.
Respiratory	A NIOSH-approved N95 respirator or higher. A powered air-purifying respirator (PAPR) may be required for high-risk procedures.	Prevents inhalation of airborne particles.

## **Operational Plan: Safe Handling Protocol**

All handling of **MK-28** powder must be conducted within a certified chemical fume hood or a glove box to minimize inhalation exposure.

#### Step 1: Preparation

- Ensure the work area within the chemical fume hood is clean and free of clutter.
- Gather all necessary equipment, including microbalances, spatulas, and weighing paper.
- Prepare a designated waste container for MK-28 contaminated materials.

#### Step 2: Weighing and Aliquoting

• Don all required PPE before entering the designated handling area.



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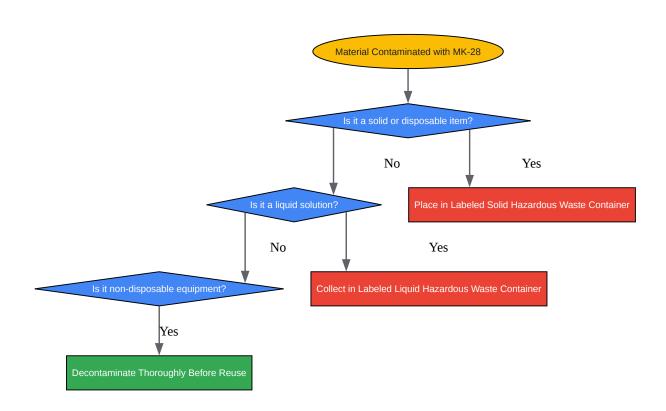
- Carefully weigh the desired amount of MK-28 on a microbalance within the fume hood.
- Use a spatula to transfer the powder, avoiding any actions that could generate dust.
- If creating a stock solution, add the solvent to the powder slowly to prevent splashing.

#### Step 3: Post-Handling

- Decontaminate all surfaces and equipment used during the procedure with an appropriate solvent (e.g., 70% ethanol), followed by a soap and water wash.
- Carefully remove and dispose of all single-use PPE in the designated waste container.
- Wash hands thoroughly with soap and water after exiting the laboratory.







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